

# Structural Showdown: A Comparative Guide to Isomaltotetraose and Panose for Researchers

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## Compound of Interest

Compound Name: *Isomaltotetraose*

Cat. No.: *B8197387*

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An in-depth analysis of the structural and physicochemical differences between the oligosaccharides **isomaltotetraose** and panose, providing researchers, scientists, and drug development professionals with essential data for their applications in glycobiology and therapeutic development.

**Isomaltotetraose** and panose, both glucose-based oligosaccharides, play significant roles in various biological processes and are of increasing interest in the fields of nutrition and pharmacology. While both are components of isomaltooligosaccharide (IMO) mixtures, their distinct structural arrangements lead to different physicochemical properties and biological activities. This guide provides a comprehensive comparison of their structures, properties, and analytical characterization methods, supported by experimental data and detailed protocols.

## At a Glance: Isomaltotetraose vs. Panose

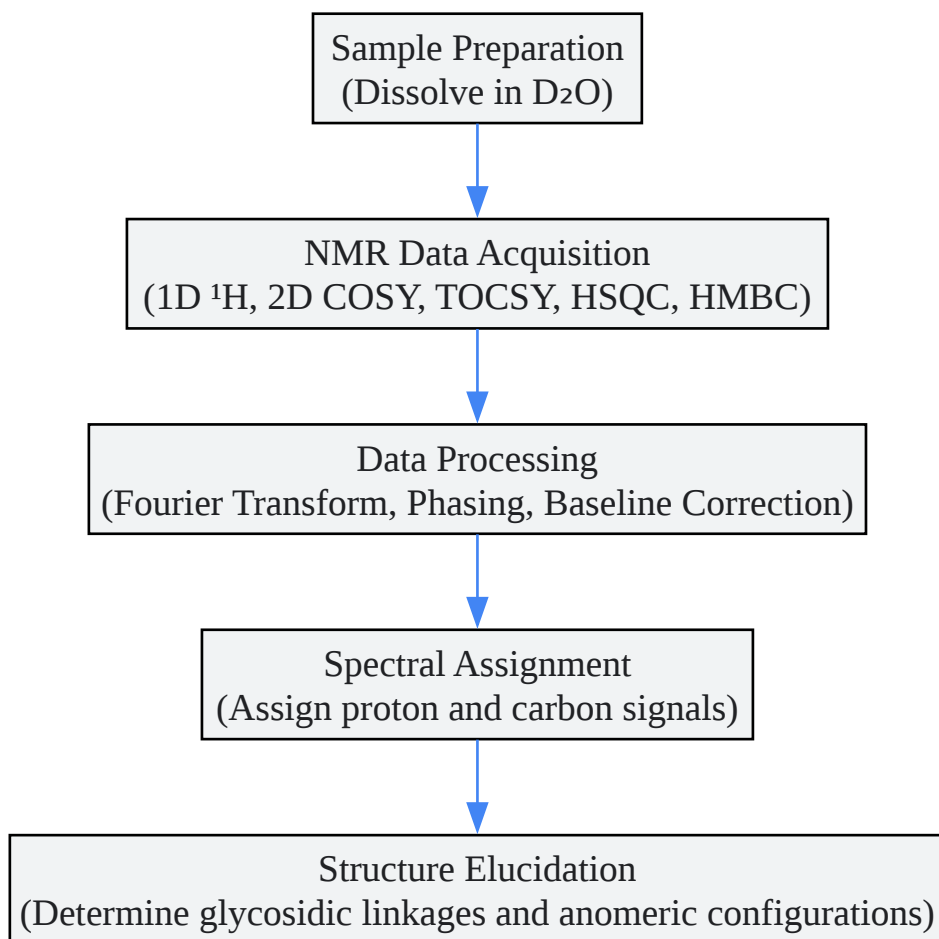
Feature	Isomaltotetraose	Panose
Structure	Linear tetrasaccharide	Branched trisaccharide
Glycosidic Linkages	$\alpha$ -(1 $\rightarrow$ 6)	$\alpha$ -(1 $\rightarrow$ 6) and $\alpha$ -(1 $\rightarrow$ 4)
Molecular Formula	C <sub>24</sub> H <sub>42</sub> O <sub>21</sub>	C <sub>18</sub> H <sub>32</sub> O <sub>16</sub>
Molecular Weight	666.58 g/mol	504.44 g/mol
Melting Point	>210°C[1]	223°C[1]
Solubility in Water	Soluble (estimated 1,000,000 mg/L at 25°C)[2]	Soluble[1]
Specific Optical Rotation ([ $\alpha$ ]D)	Data not available	+153° to +161° (c=0.8 in H <sub>2</sub> O) [1]
Biological Activity	Prebiotic, induces dextranase synthesis	Prebiotic, bifidogenic

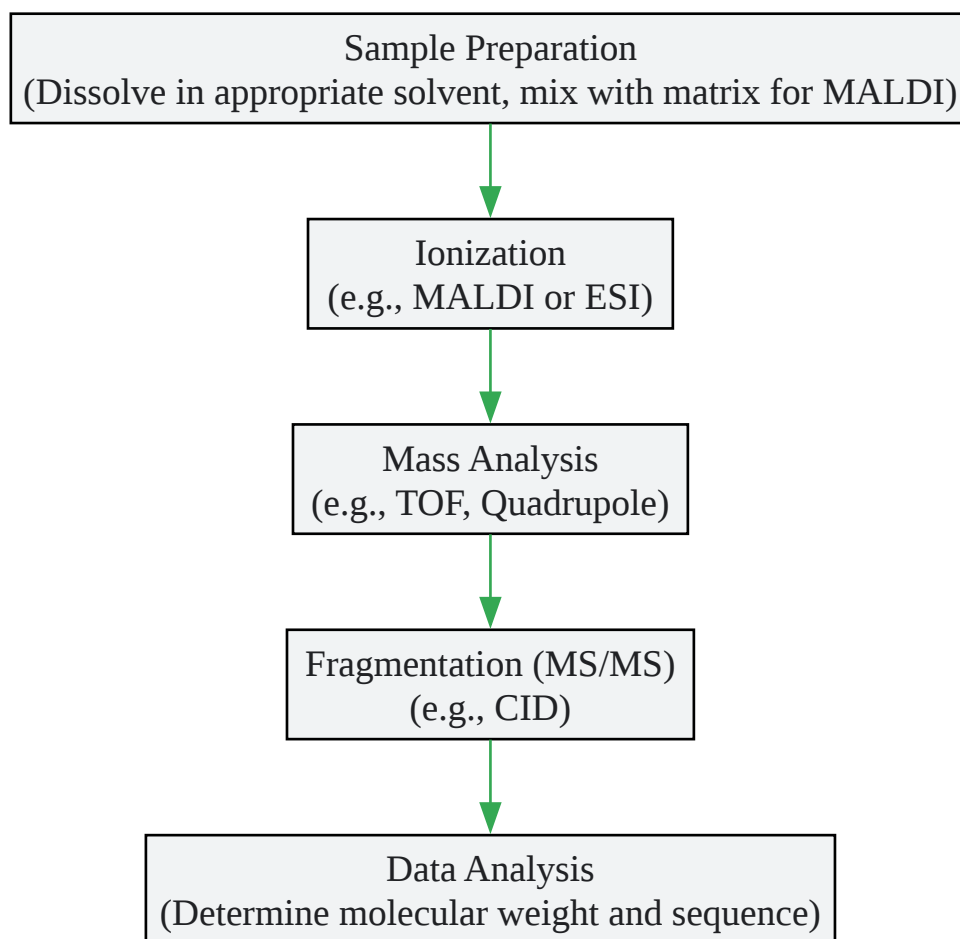
## Delving into the Structures

The fundamental difference between **isomaltotetraose** and panose lies in their glycosidic linkages and the number of glucose units.

**Isomaltotetraose** is a linear tetrasaccharide, meaning it consists of four glucose units linked in a straight chain. These glucose units are connected exclusively by  $\alpha$ -(1  $\rightarrow$  6) glycosidic bonds.

Panose, on the other hand, is a branched trisaccharide composed of three glucose units. It features both an  $\alpha$ -(1  $\rightarrow$  6) and an  $\alpha$ -(1  $\rightarrow$  4) glycosidic linkage. Specifically, it is  $\alpha$ -D-glucopyranosyl-(1  $\rightarrow$  6)- $\alpha$ -D-glucopyranosyl-(1  $\rightarrow$  4)-D-glucose.





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## References

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